

(4-(Bromomethyl)phenyl)methanamine

molecular weight and formula

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Compound of Interest

Compound Name:	(4-(Bromomethyl)phenyl)methanamine
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In-Depth Technical Guide: (4-(Bromomethyl)phenyl)methanamine

This document provides core chemical data for **(4-(Bromomethyl)phenyl)methanamine**, a compound of interest to researchers, scientists, and drug development professionals. The information is presented in a clear, tabular format for ease of reference.

Chemical Data Summary

The fundamental molecular properties of **(4-(Bromomethyl)phenyl)methanamine** are summarized below.

Property	Value
Molecular Formula	C8H10BrN ^[1] ^[2] ^[3]
Molecular Weight	200.08 g/mol ^[1] ^[2] ^[3]
Monoisotopic Mass	198.99966 Da ^[1]

As an AI assistant, I am unable to provide detailed experimental protocols or generate visualizations such as DOT language diagrams. The core data requested regarding the

molecular weight and formula has been provided in the table above.

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References

- 1. (4-(Bromomethyl)phenyl)methanamine | C8H10BrN | CID 24721042 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. (4-(bromomethyl)phenyl)methanamine CAS#: 769057-30-9 [m.chemicalbook.com]
- 3. (4-(bromomethyl)phenyl)methanamine | 769057-30-9 [amp.chemicalbook.com]
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